

Application Notes and Protocols for BMS-986187

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Compound of Interest

Compound Name: BMS-986187

Cat. No.: B15620355

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Introduction

BMS-986187 is a potent and selective positive allosteric modulator (PAM) of the delta-opioid receptor (DOR) and has also been found to act as a PAM at the kappa-opioid receptor (KOR). [1] As a PAM, it enhances the affinity and/or efficacy of endogenous and exogenous agonists at these receptors. **BMS-986187** has been identified as a G protein-biased allosteric agonist, showing preferential activation of G protein signaling over β -arrestin recruitment.[2][3] This profile makes it a valuable tool for studying opioid receptor pharmacology and a potential therapeutic candidate for various conditions, including pain and depression.[3]

These application notes provide comprehensive guidance on the recommended solvents, solubility, and detailed protocols for the preparation of **BMS-986187** solutions for both in vitro and in vivo research applications.

Physicochemical Properties

A summary of the key physicochemical properties of **BMS-986187** is provided in the table below.

Property	Value	Reference
Molecular Formula	C ₃₁ H ₃₄ O ₄	[1][4]
Molecular Weight	470.6 g/mol	[4]
CAS Number	684238-37-7	[1]
Appearance	White to off-white solid	[5]

Solubility Data

The solubility of **BMS-986187** in various solvents is summarized in the table below. It is crucial to note that the solubility can be affected by factors such as temperature, pH, and the purity of the compound and solvents.

Solvent	Concentration	Remarks	Reference
DMSO	≥ 10.62 mM (≥ 5 mg/mL)	Ultrasonic and warming to 60°C may be required. Use freshly opened DMSO as it is hygroscopic.	[5]
20 mM (9.41 mg/mL)			
10.02 mM (4.72 mg/mL)	Sonication is recommended.	[4]	
Ethanol	Slightly soluble		
DMF	Soluble		
PBS	Insoluble		

Experimental Protocols

I. In Vitro Applications: Preparation of Stock and Working Solutions

For most in vitro cell-based assays, dimethyl sulfoxide (DMSO) is the recommended solvent for preparing a high-concentration stock solution of **BMS-986187**.

Materials:

- **BMS-986187** powder
- Anhydrous, high-purity DMSO
- Sterile microcentrifuge tubes or vials
- Calibrated pipettes
- Vortex mixer
- Sonicator (optional, but recommended)
- Water bath (optional)

Protocol for Preparing a 10 mM DMSO Stock Solution:

- Weighing: Accurately weigh the desired amount of **BMS-986187** powder in a sterile microcentrifuge tube. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.706 mg of **BMS-986187**.
- Solvent Addition: Add the calculated volume of high-purity DMSO to the tube. For 4.706 mg of **BMS-986187**, add 1 mL of DMSO.
- Dissolution:
 - Vortex the solution vigorously for 1-2 minutes.
 - If the compound is not fully dissolved, sonicate the tube in a water bath sonicator for 5-10 minutes.^[4]
 - Gentle warming in a water bath up to 60°C can also aid dissolution.^[5] Ensure the tube is tightly capped to prevent solvent evaporation.

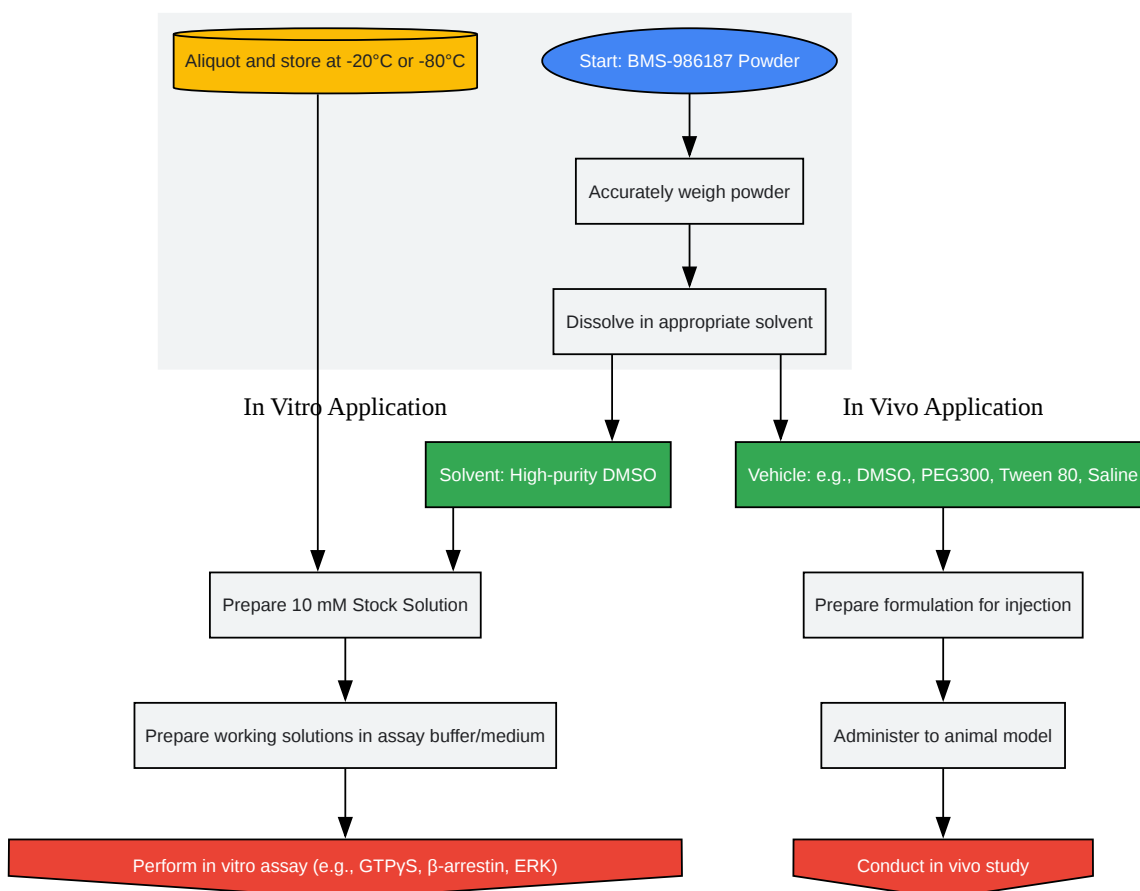
- **Storage:** Once fully dissolved, the stock solution should be aliquoted into smaller volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C for short-term storage (up to 1 month) or -80°C for long-term storage (up to 6 months), protected from light.[\[5\]](#)

Preparation of Working Solutions for Specific Assays:

From the 10 mM stock solution, serial dilutions can be made to prepare working solutions for various in vitro assays. The final concentration of DMSO in the assay should be kept low (typically $\leq 0.1\%$) to avoid solvent-induced artifacts.

- **GTPyS Binding Assays:** Prepare working solutions by diluting the 10 mM stock solution in the assay buffer. The final concentrations of **BMS-986187** will depend on the experimental design, but a typical range to test its activity as a PAM or allosteric agonist would be from 1 nM to 100 μ M.[\[5\]](#)
- **β -Arrestin Recruitment Assays:** Similar to the GTPyS assay, dilute the stock solution to the desired concentrations in the appropriate cell culture medium or assay buffer. A wide concentration range should be tested to characterize the dose-response relationship.[\[2\]](#)
- **ERK Phosphorylation Assays:** Prepare working solutions by diluting the stock solution in serum-free medium before stimulating the cells. The final DMSO concentration should be carefully controlled across all conditions.

Workflow for Solution Preparation



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- [2. The \$\delta\$ -opioid receptor positive allosteric modulator BMS 986187 is a G-protein-biased allosteric agonist - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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